

Introduction: The Significance of the Sulfonylguanidine Scaffold

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Compound of Interest

	N-
Compound Name:	[amino(imino)methyl]benzenesulfo namide
CAS No.:	4392-37-4
Cat. No.:	B1266234

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N-[amino(imino)methyl]benzenesulfonamide, also known as N-benzenesulfonyl guanidine, is a molecule of significant interest in medicinal chemistry. Its structure is a conjunction of two critical pharmacophores: a benzenesulfonamide group and a guanidine group. The sulfonamide moiety is a cornerstone of a wide array of therapeutics, including antibacterial agents (sulfa drugs), diuretics, and carbonic anhydrase inhibitors.[1][2] The guanidine group, a highly basic functional group, is also prevalent in biologically active molecules and is known for its ability to form strong hydrogen bonding interactions with biological targets.

The combination of these two groups in a single scaffold creates a molecule with a unique electronic and structural profile, making it a valuable starting point for the design of novel therapeutic agents. Theoretical and computational studies provide an indispensable framework for understanding this profile, allowing researchers to predict molecular properties, reactivity, and potential biological activity before undertaking costly and time-consuming laboratory synthesis.[1] This guide details the key theoretical methodologies employed to characterize **N-[amino(imino)methyl]benzenesulfonamide**, providing a roadmap for its computational investigation from fundamental properties to simulated biological interactions.

Part 1: Molecular Geometry and Spectroscopic Profile

The foundational step in any theoretical study is the determination of the molecule's most stable three-dimensional structure. This is achieved through geometry optimization, a computational process that calculates the lowest energy conformation of the molecule.

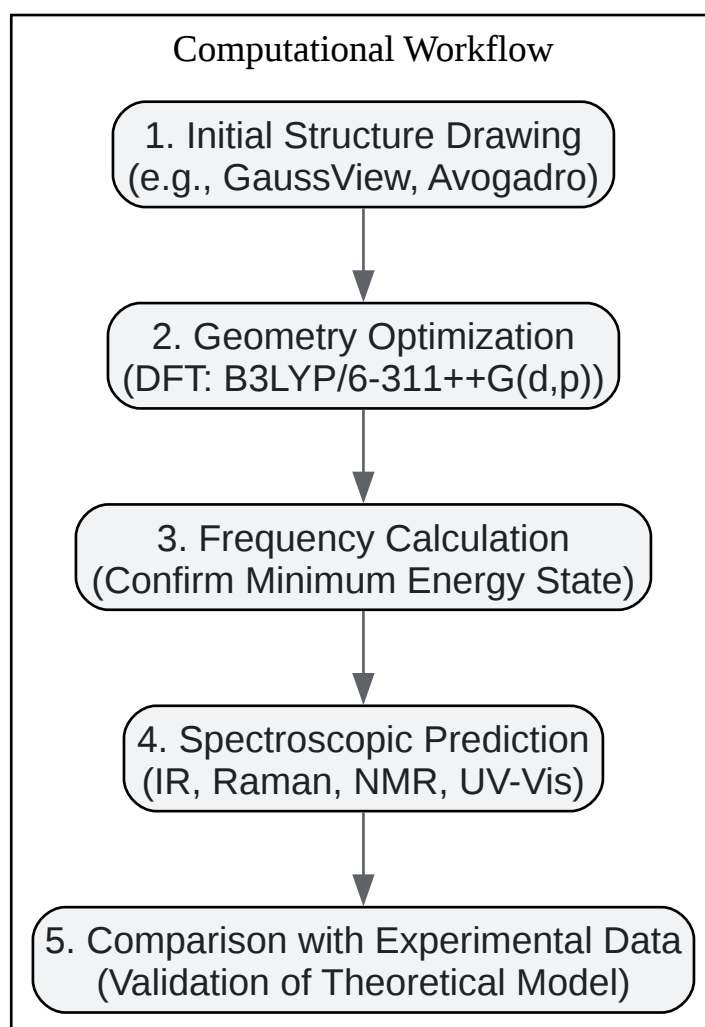
Methodology: Density Functional Theory (DFT)

Density Functional Theory (DFT) is the workhorse of modern quantum chemical calculations for molecules of this size. It offers a favorable balance between computational cost and accuracy. The B3LYP functional, which combines Becke's three-parameter exchange functional with the Lee-Yang-Parr correlation functional, is frequently employed for organic molecules.^{[3][4]} A common choice for the basis set is 6-311++G(d,p), which provides a flexible description of the electron distribution.^{[4][5]}

The rationale for this choice lies in its proven ability to accurately predict geometric parameters and vibrational frequencies for a wide range of organic systems, including complex sulfonamides.^{[3][6]} The optimization process computationally "relaxes" the initial structure until a stationary point on the potential energy surface is found, confirmed by the absence of imaginary vibrational frequencies.

Workflow for Structural and Spectroscopic Analysis

The following workflow outlines the standard procedure for theoretical structural and spectroscopic analysis.



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Caption: A typical workflow for computational structural analysis.

Theoretical Spectroscopic Characterization

Once the optimized geometry is obtained, the same DFT method can be used to predict various spectroscopic properties. This is a critical validation step.[4]

- FT-IR and Raman Spectroscopy: Vibrational frequency calculations predict the positions and intensities of infrared and Raman bands. These theoretical spectra are invaluable for assigning experimental peaks to specific molecular motions, such as the characteristic stretching of S=O and N-H bonds.[7] For instance, the stretching bands for secondary amine (N-H) groups are typically found above 3300 cm^{-1} in experimental spectra.[3]

- **NMR Spectroscopy:** The Gauge-Independent Atomic Orbital (GIAO) method is a reliable approach for calculating the ^1H and ^{13}C NMR chemical shifts.^[5] Theoretical values, when referenced against a standard like Tetramethylsilane (TMS), can confirm the molecular structure and assignment of experimental signals.^[4] Aromatic protons, for example, are typically expected to resonate in the 7.0-8.0 ppm range.^[6]
- **UV-Vis Spectroscopy:** Time-Dependent DFT (TD-DFT) is used to predict electronic transitions.^[5] The calculated maximum absorption wavelengths (λ_{max}) and oscillator strengths help interpret the experimental UV-Vis spectrum, identifying transitions like $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$.^[3]

Table 1: Predicted Structural Parameters for **N-[amino(imino)methyl]benzenesulfonamide**
(Note: These are representative values based on DFT calculations of similar sulfonamide structures.)

Parameter	Bond/Angle	Predicted Value
Bond Length	S=O (avg.)	1.45 Å
S-N	1.68 Å	
S-C (phenyl)	1.78 Å	
C=N (guanidine)	1.30 Å	
Bond Angle	O=S=O	120.5°
C-S-N	107.0°	
Dihedral Angle	C-S-N-C	75.0°

Part 2: Quantum Chemical Descriptors for Reactivity and Stability

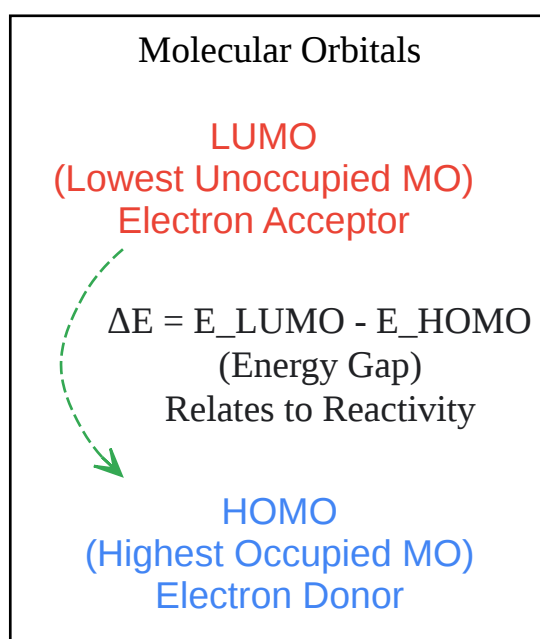
Beyond structure, theoretical calculations reveal the electronic properties that govern a molecule's reactivity, stability, and intermolecular interactions.

Frontier Molecular Orbitals (HOMO-LUMO)

The Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are key to understanding chemical reactivity. The HOMO represents the ability to donate an electron, while the LUMO represents the ability to accept an electron.

- **Energy Gap (ΔE):** The energy difference between the HOMO and LUMO ($\Delta E = E_{\text{LUMO}} - E_{\text{HOMO}}$) is a crucial indicator of molecular stability. A large energy gap implies high stability and low chemical reactivity, as more energy is required to excite an electron.[5] Conversely, a small gap suggests the molecule is more reactive. This parameter is instrumental in predicting how a molecule might behave in a biological system.

Energy



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Caption: Conceptual diagram of Frontier Molecular Orbitals (HOMO-LUMO).

Molecular Electrostatic Potential (MEP)

The MEP is a color-coded map of the electrostatic potential on the surface of a molecule. It is an excellent tool for visualizing the charge distribution and predicting sites for electrophilic and nucleophilic attack.[3]

- **Red Regions:** Indicate areas of negative potential (electron-rich), typically around electronegative atoms like oxygen and nitrogen. These are sites susceptible to electrophilic attack.
- **Blue Regions:** Indicate areas of positive potential (electron-poor), usually around hydrogen atoms, especially those attached to heteroatoms (e.g., N-H). These are sites for nucleophilic attack.

For **N-[amino(imino)methyl]benzenesulfonamide**, the MEP would likely show strong negative potential around the sulfonyl oxygens and the guanidine nitrogens, highlighting their role in hydrogen bonding. The hydrogens of the amino groups would show positive potential.

Natural Bond Orbital (NBO) Analysis

NBO analysis provides a detailed picture of intramolecular bonding and charge delocalization. It examines interactions between filled (donor) and vacant (acceptor) orbitals, quantifying their stabilization energy ($E(2)$).^[8] High $E(2)$ values indicate strong hyperconjugative or conjugative interactions, which contribute significantly to the overall stability of the molecule. This analysis can reveal, for example, the delocalization of lone pairs from nitrogen and oxygen atoms into adjacent antibonding orbitals.

Table 2: Key Quantum Chemical Reactivity Descriptors (Note: Values are conceptual and serve for illustrative purposes.)

Descriptor	Definition	Significance
EHOMO	Energy of the Highest Occupied MO	Electron donating ability
ELUMO	Energy of the Lowest Unoccupied MO	Electron accepting ability
Energy Gap (ΔE)	ELUMO - EHOMO	Chemical reactivity & stability
Ionization Potential (I)	-EHOMO	Energy to remove an electron
Electron Affinity (A)	-ELUMO	Energy released when adding an electron
Global Hardness (η)	$(I - A) / 2$	Resistance to change in electron distribution
Electrophilicity (ω)	$(I + A)^2 / (8 * \eta)$	Propensity to accept electrons

Part 3: In Silico Assessment of Drug-Likeness

For a molecule to be a viable drug candidate, it must possess favorable pharmacokinetic properties, collectively known as ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity). Many of these properties can be predicted computationally.

Lipinski's Rule of Five

This is a foundational rule of thumb for evaluating the drug-likeness of a molecule for oral administration. It states that a compound is more likely to be orally bioavailable if it meets the following criteria:

- Molecular Weight ≤ 500 g/mol [\[9\]](#)
- LogP (octanol-water partition coefficient) ≤ 5
- Hydrogen Bond Donors ≤ 5
- Hydrogen Bond Acceptors ≤ 10

N-[amino(imino)methyl]benzenesulfonamide has a molecular weight of 199.23 g/mol , well within the limit.[9][10] Its other parameters can be readily calculated using online tools or computational software, providing a first-pass filter on its potential as a drug scaffold.

Table 3: Predicted Pharmacokinetic and Drug-Likeness Properties

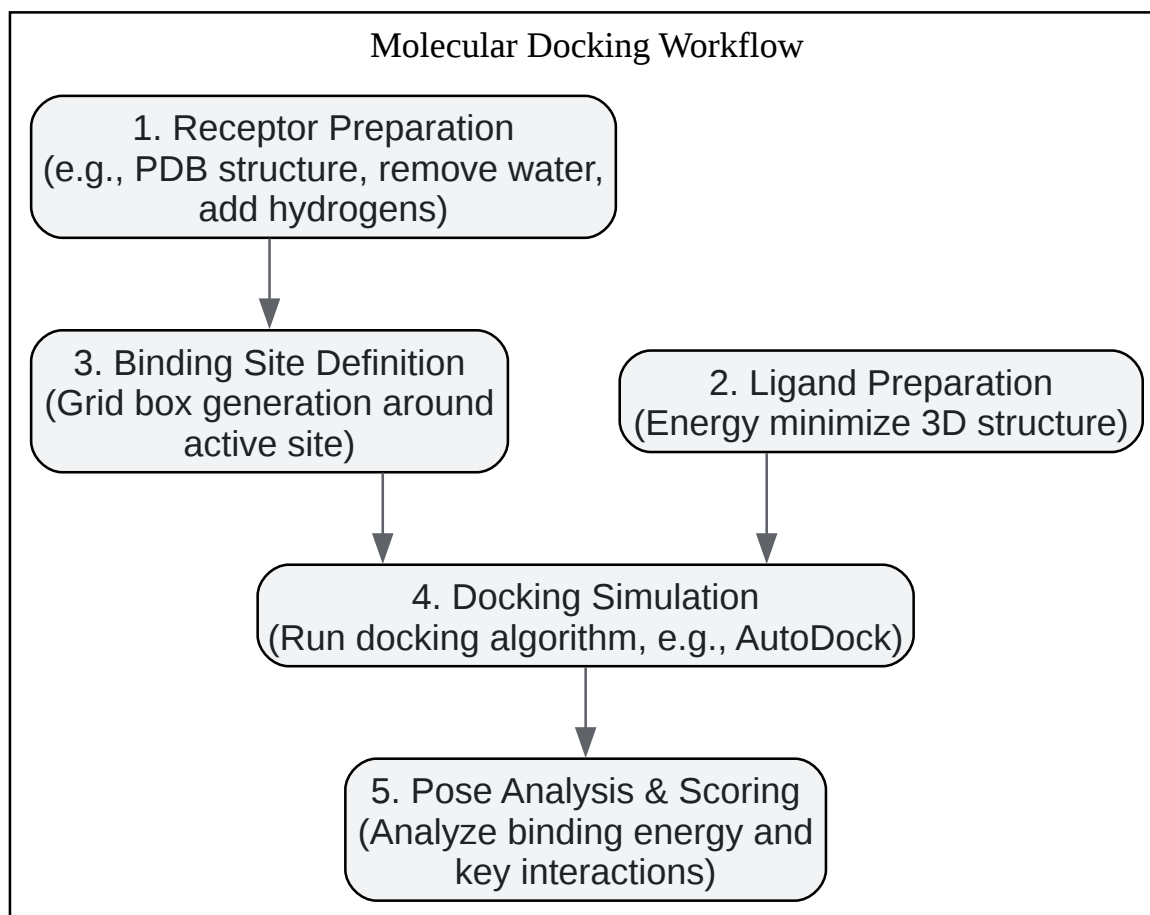
Property	Predicted Value	Guideline/Significance
Molecular Weight	199.23 g/mol [9][10]	Lipinski: < 500
LogP	-0.5	Lipinski: < 5 (Indicates hydrophilicity)
Hydrogen Bond Donors	3	Lipinski: < 5
Hydrogen Bond Acceptors	4	Lipinski: < 10
Topological Polar Surface Area (TPSA)	~107 Å²[10][11]	< 140 Å² (Good cell permeability)
Gastrointestinal (GI) Absorption	High	Predicted likelihood of absorption
Blood-Brain Barrier (BBB) Permeant	No	Predicted inability to cross into the brain

Part 4: Molecular Docking - Simulating Biological Interactions

Molecular docking is a computational technique that predicts the preferred orientation of one molecule (a ligand) when bound to a second (a receptor, typically a protein). It is a cornerstone of rational drug design.[1]

The Docking Protocol

The process involves several key steps, each requiring careful consideration to ensure a meaningful result. The choice of protein target is critical; for sulfonamides, common targets include dihydropteroate synthase (for antibacterial activity) or various isoforms of carbonic anhydrase (implicated in cancer and other diseases).[2]



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Caption: A streamlined workflow for a molecular docking experiment.

Interpreting the Results

The output of a docking simulation is a set of possible binding poses for the ligand, each with a corresponding binding energy score.

- **Binding Energy (or Score):** A lower binding energy (more negative value) indicates a more stable and favorable interaction between the ligand and the protein.
- **Interaction Analysis:** The most crucial step is to visualize the best-scoring pose and analyze the specific non-covalent interactions, such as:

- Hydrogen Bonds: Often the most important interactions for affinity and specificity. The guanidine and sulfonamide groups are prime candidates for forming these bonds.
- Hydrophobic Interactions: Between the phenyl ring and nonpolar residues in the protein's active site.
- Pi-Pi Stacking: Aromatic interactions between the phenyl ring and residues like phenylalanine or tyrosine.

These insights are invaluable for structure-activity relationship (SAR) studies, guiding the chemical modification of the lead compound to enhance its binding affinity and selectivity.^[1]

Conclusion

The theoretical study of **N-[amino(imino)methyl]benzenesulfonamide** provides a powerful, multi-faceted approach to understanding its potential as a medicinal chemistry scaffold. Through a systematic application of quantum chemical calculations, it is possible to determine its stable structure, predict its spectroscopic signature, and map its electronic properties governing reactivity. Furthermore, computational tools enable the prediction of its drug-like properties and the simulation of its interactions with biological targets. This in silico characterization provides a robust, data-driven foundation for guiding future synthetic efforts and accelerating the drug discovery process.

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